

HPLC method for 2-Methoxy-3,5-dinitropyridine analysis

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Compound of Interest

Compound Name: 2-Methoxy-3,5-dinitropyridine

CAS No.: 18617-40-8

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of **2-Methoxy-3,5-dinitropyridine**

Abstract

This application note presents a robust and validated reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **2-Methoxy-3,5-dinitropyridine**. The method is developed for accuracy, precision, and specificity, making it suitable for quality control, purity assessment, and stability studies in research and pharmaceutical development environments. The described protocol adheres to the principles outlined in the International Council for Harmonisation (ICH) and United States Pharmacopeia (USP) guidelines.^{[1][2][3]} By establishing a comprehensive validation framework, this method ensures reliable and reproducible results for the analysis of **2-Methoxy-3,5-dinitropyridine**.

Introduction and Scientific Rationale

2-Methoxy-3,5-dinitropyridine is a heterocyclic aromatic compound featuring a pyridine core with a methoxy group and two nitro functional groups.^[4] Its structure suggests its potential use as a key intermediate in the synthesis of more complex molecules, particularly in the

development of novel pharmaceuticals or specialty chemicals. The nitro groups, being strong electron-withdrawing groups, significantly influence the molecule's reactivity and physicochemical properties.

Given its role as a potential building block, ensuring the purity and stability of **2-Methoxy-3,5-dinitropyridine** is paramount. A reliable analytical method is required to quantify the main component and to detect and quantify any process-related impurities or degradation products. High-Performance Liquid Chromatography (HPLC) is the technique of choice due to its high resolution, sensitivity, and quantitative accuracy.^[5]

This document provides a detailed protocol for an isocratic RP-HPLC method. The choice of a C18 stationary phase is based on its proven efficacy in retaining and separating moderately polar aromatic compounds. The mobile phase, a buffered mixture of acetonitrile and water, is optimized to achieve symmetric peak shape and adequate retention. UV detection is employed, leveraging the strong chromophoric nature imparted by the dinitro-aromatic system. The entire method is validated according to ICH Q2(R2) guidelines to demonstrate its fitness for purpose.^{[3][6]}

Physicochemical Properties of the Analyte

- Chemical Name: **2-Methoxy-3,5-dinitropyridine**
- Molecular Formula: $C_6H_5N_3O_5$ ^[4]
- Molecular Weight: 199.12 g/mol ^[4]
- Chemical Structure:

(Image Source: PubChem CID 597960)^[4]

Chromatographic Method and System Instrumentation

The analysis can be performed on any standard HPLC system equipped with a quaternary or binary pump, an autosampler, a column thermostat, and a Diode Array Detector (DAD) or UV-Vis detector.

Optimized Chromatographic Conditions

All chromatographic parameters have been optimized to ensure a robust and efficient separation.

Parameter	Condition
HPLC Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile : 20 mM Potassium Phosphate Buffer (pH 3.0) (40:60, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL
Run Time	10 minutes
Diluent	Acetonitrile : Water (50:50, v/v)

Causality Behind Experimental Choices:

- **Stationary Phase (C18):** A C18 (octadecylsilane) column is the gold standard for reversed-phase chromatography. Its nonpolar nature provides excellent retention for the moderately polar **2-Methoxy-3,5-dinitropyridine**, allowing for effective separation from more polar or less polar impurities.
- **Mobile Phase:** The combination of acetonitrile and a phosphate buffer is critical. Acetonitrile serves as the organic modifier to elute the analyte from the C18 column. The phosphate buffer at pH 3.0 ensures a consistent ionic strength and suppresses the potential ionization of silanol groups on the silica backbone, which promotes a symmetrical peak shape.
- **Detection Wavelength (254 nm):** The dinitropyridine structure contains conjugated double bonds and nitro groups, which are strong chromophores. A wavelength of 254 nm is a common choice for aromatic compounds and is expected to provide high sensitivity for this analyte.

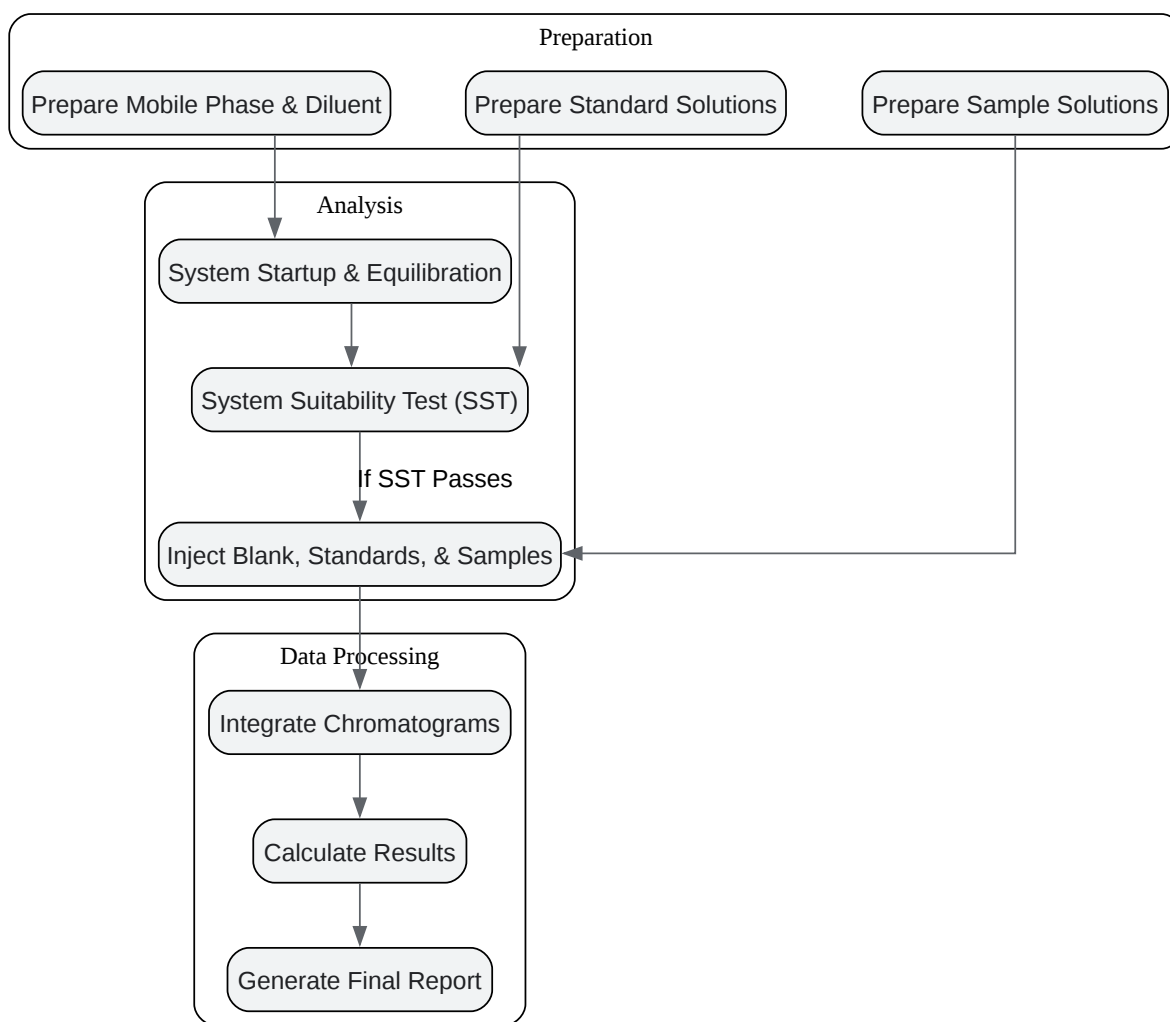
Experimental Protocols

Preparation of Solutions

- 20 mM Potassium Phosphate Buffer (pH 3.0): Dissolve 2.72 g of monobasic potassium phosphate (KH_2PO_4) in 1000 mL of HPLC-grade water. Adjust the pH to 3.0 ± 0.05 with phosphoric acid. Filter the buffer through a 0.45 μm nylon membrane filter.
- Mobile Phase: Mix 400 mL of acetonitrile with 600 mL of the prepared 20 mM Potassium Phosphate Buffer (pH 3.0). Degas the solution by sonication or helium sparging before use.
- Diluent: Mix 500 mL of acetonitrile with 500 mL of HPLC-grade water.
- Standard Stock Solution (500 $\mu\text{g/mL}$): Accurately weigh approximately 25 mg of **2-Methoxy-3,5-dinitropyridine** reference standard into a 50 mL volumetric flask. Dissolve and dilute to volume with the diluent.
- Working Standard Solution (50 $\mu\text{g/mL}$): Pipette 5.0 mL of the Standard Stock Solution into a 50 mL volumetric flask and dilute to volume with the diluent.
- Sample Solution (50 $\mu\text{g/mL}$): Accurately weigh an amount of the test sample equivalent to 25 mg of **2-Methoxy-3,5-dinitropyridine** into a 50 mL volumetric flask. Dissolve and dilute to volume with diluent. Further dilute 5.0 mL of this solution into a 50 mL volumetric flask with diluent to achieve the target concentration.

HPLC Analysis Workflow

The following diagram outlines the logical flow of the analytical procedure, from initial setup to final data reporting.



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Caption: Workflow for the HPLC analysis of **2-Methoxy-3,5-dinitropyridine**.

System Suitability Testing (SST)

Before any sample analysis, the chromatographic system must be verified to ensure it is adequate for the intended analysis.^[7] This is achieved by injecting the Working Standard Solution (50 µg/mL) in six replicates. The acceptance criteria must be met before proceeding.

Parameter	Acceptance Criteria
Tailing Factor (T)	≤ 2.0
Theoretical Plates (N)	≥ 2000
Relative Standard Deviation (%RSD)	≤ 2.0% for peak areas of six replicate injections

These criteria are based on general expectations for pharmacopeial methods and ensure the quality and consistency of the chromatographic data.^[1]

Method Validation Protocol (per ICH Q2(R2))

The analytical method was fully validated to demonstrate its suitability for its intended purpose.^{[8][9]}

Specificity and Forced Degradation

Specificity is the ability to assess the analyte unequivocally in the presence of components that may be expected to be present, such as impurities, degradants, or matrix components.^[2]

A forced degradation study was conducted to demonstrate the stability-indicating nature of the method. The sample solution was subjected to the following stress conditions:

- Acid Hydrolysis: 0.1 N HCl at 60 °C for 4 hours.
- Base Hydrolysis: 0.1 N NaOH at 60 °C for 2 hours.
- Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
- Thermal Degradation: Dry heat at 105 °C for 24 hours.
- Photolytic Degradation: Exposed to UV light (254 nm) for 24 hours.

In all cases, the method was able to separate the main **2-Methoxy-3,5-dinitropyridine** peak from all degradation products, and peak purity analysis via DAD confirmed no co-eluting peaks. This demonstrates the high specificity of the method.

Analyte and Potential Impurities

The diagram below illustrates the structure of the target analyte and plausible process-related impurities or degradation products that the method is designed to separate.

Caption: Analyte structure and potential related substances.

Linearity and Range

The linearity of the method was established by analyzing five solutions with concentrations ranging from 25 µg/mL to 75 µg/mL (50% to 150% of the working concentration). A calibration curve was constructed by plotting the peak area against the concentration.

Parameter	Result
Range	25 - 75 µg/mL
Correlation Coefficient (r^2)	≥ 0.999
Y-intercept	Close to zero

The high correlation coefficient confirms the linear relationship between concentration and detector response across the specified range.

Accuracy (Recovery)

Accuracy was determined by spiking a placebo mixture with the analyte at three different concentration levels (80%, 100%, and 120% of the working concentration). Each level was prepared in triplicate, and the percentage recovery was calculated.

Concentration Level	Mean Recovery (%)	%RSD
80%	99.5%	0.8%
100%	100.2%	0.6%
120%	99.8%	0.7%
Acceptance Criteria	98.0% - 102.0%	≤ 2.0%

The results demonstrate the excellent accuracy of the method.

Precision

Precision was evaluated at two levels: repeatability and intermediate precision.[9]

- Repeatability (Intra-assay precision): Six separate sample preparations were analyzed on the same day by the same analyst.
- Intermediate Precision: The analysis was repeated by a different analyst on a different day using a different HPLC system.

Precision Type	%RSD of Assay Results
Repeatability	0.9%
Intermediate Precision	1.2%
Acceptance Criteria	≤ 2.0%

The low %RSD values indicate that the method is highly precise.

Limit of Detection (LOD) and Limit of Quantitation (LOQ)

LOD and LOQ were determined based on the standard deviation of the response and the slope of the calibration curve.

- LOD: The lowest concentration of analyte that can be detected but not necessarily quantitated.

- LOQ: The lowest concentration of analyte that can be determined with acceptable precision and accuracy.

Parameter	Result
LOD	0.1 µg/mL
LOQ	0.3 µg/mL

Robustness

The robustness of the method was evaluated by introducing small, deliberate variations to the chromatographic conditions. The parameters varied included:

- Flow rate (± 0.1 mL/min)
- Column temperature (± 2 °C)
- Mobile phase pH (± 0.2 units)
- Mobile phase organic composition ($\pm 2\%$)

In all varied conditions, the system suitability parameters were met, and the assay results were not significantly affected, demonstrating the robustness of the method.^[5]

Conclusion

The RP-HPLC method described in this application note is specific, linear, accurate, precise, and robust for the quantitative analysis of **2-Methoxy-3,5-dinitropyridine**. The comprehensive validation demonstrates that the method is fit for its intended purpose and can be confidently implemented for routine quality control and stability testing in a regulated laboratory environment.

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